

An In-depth Technical Guide to 2-Ethoxy-4-fluorobenzoic Acid

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Compound of Interest

Compound Name: *2-Ethoxy-4-fluorobenzoic acid*

Cat. No.: *B1445956*

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Prepared by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Ethoxy-4-fluorobenzoic acid** (CAS No. 1233541-55-3), a valuable fluorinated building block for researchers, scientists, and professionals in drug development. The strategic incorporation of fluorine and an ethoxy group onto the benzoic acid scaffold offers unique physicochemical properties that can be leveraged in the design of novel therapeutics. This document details the compound's properties, a proposed synthetic route, analytical characterization, safety protocols, and its potential applications in medicinal chemistry.

Compound Identification and Physicochemical Properties

2-Ethoxy-4-fluorobenzoic acid is a substituted aromatic carboxylic acid. The presence of a fluorine atom, a highly electronegative element, and an ethoxy group can significantly influence the molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.[\[1\]](#) These properties make it an attractive intermediate for the synthesis of new chemical entities.

Table 1: Physicochemical Properties of **2-Ethoxy-4-fluorobenzoic Acid**

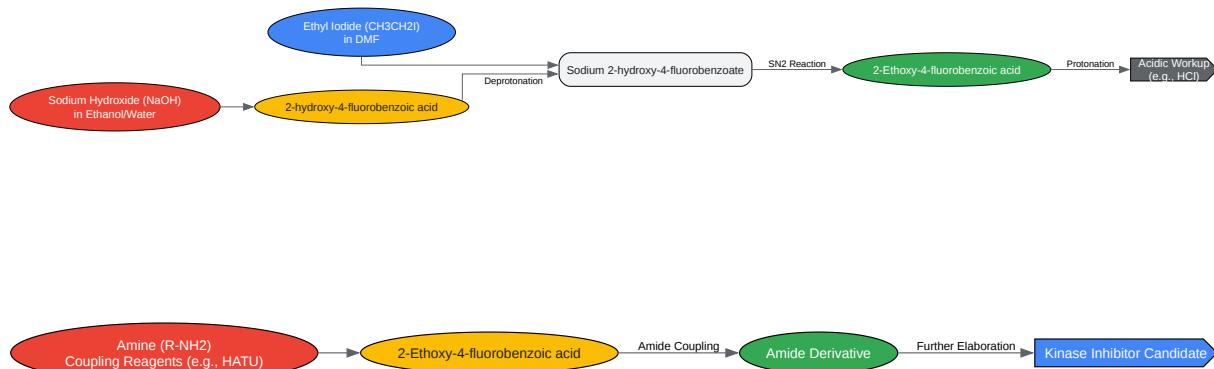
Property	Value	Source
CAS Number	1233541-55-3	[2] [3]
Molecular Formula	C ₉ H ₉ FO ₃	[2]
Molecular Weight	184.16 g/mol	[2]
IUPAC Name	2-Ethoxy-4-fluorobenzoic acid	[2]
Synonyms	Benzoic acid, 2-ethoxy-4-fluoro-	[2]
Appearance	White to off-white solid (predicted)	N/A
Vapor Pressure	0.0±0.6 mmHg at 25°C	[2]

Synthesis and Purification

While a specific literature preparation for **2-Ethoxy-4-fluorobenzoic acid** is not readily available, a plausible and efficient synthetic route can be proposed based on established organic chemistry principles. The Williamson ether synthesis, a reliable method for forming ethers, is a suitable approach starting from the commercially available 2-hydroxy-4-fluorobenzoic acid.

Proposed Synthetic Pathway: Williamson Ether Synthesis

This two-step process involves the deprotonation of the phenolic hydroxyl group of 2-hydroxy-4-fluorobenzoic acid to form a phenoxide, followed by nucleophilic substitution with an ethylating agent.



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